

Application Notes and Protocols for Assessing Intestinal Adaptation with FE 203799 (Apraglutide)

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Compound of Interest

Compound Name: **FE 203799**

Cat. No.: **B612742**

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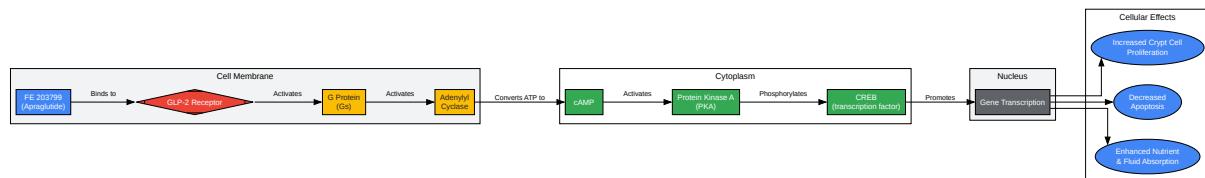
For Researchers, Scientists, and Drug Development Professionals

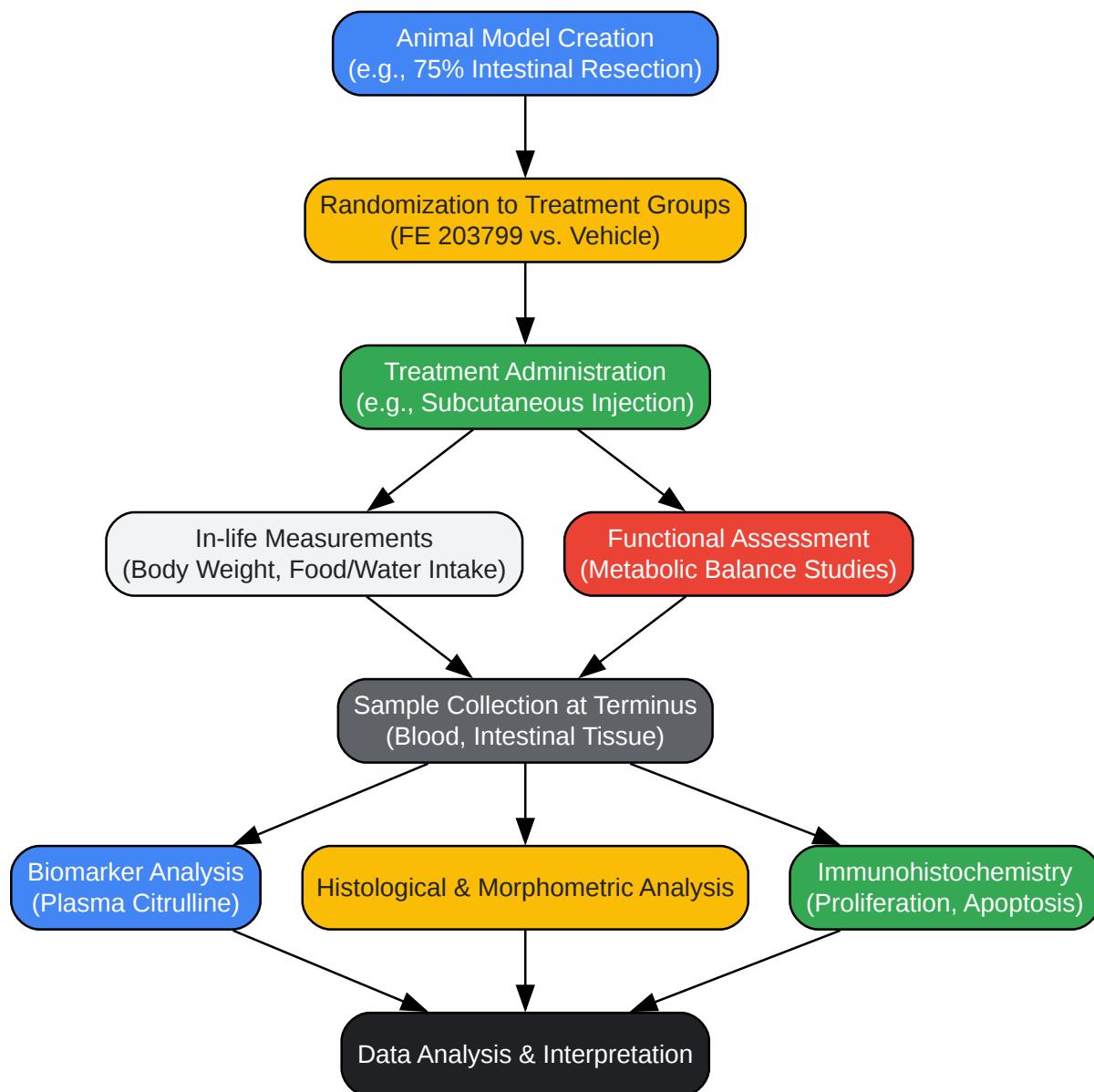
Introduction

Intestinal adaptation is a natural compensatory process that occurs following significant loss of intestinal length, as seen in Short Bowel Syndrome (SBS). This process involves morphological and functional changes in the remaining intestine to enhance nutrient and fluid absorption. **FE 203799**, also known as apraglutide, is a novel, long-acting synthetic analog of glucagon-like peptide-2 (GLP-2).^{[1][2][3]} GLP-2 is a key intestinotrophic hormone that promotes intestinal growth and function.^{[4][5][6]} **FE 203799** is under development for the treatment of intestinal failure associated with SBS.^[7] These application notes provide detailed protocols for assessing the effects of **FE 203799** on intestinal adaptation in both preclinical and clinical settings.

Mechanism of Action: The GLP-2 Signaling Pathway

FE 203799 exerts its effects by activating the GLP-2 receptor, a G protein-coupled receptor expressed in enteroendocrine cells and enteric neurons.^[4] This activation initiates a signaling cascade that leads to the stimulation of crypt cell proliferation and inhibition of apoptosis, ultimately increasing the mucosal surface area and enhancing absorptive capacity.^[4] The signaling also involves the release of downstream mediators like Insulin-like Growth Factor-1 (IGF-1).^[6]



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